

Carasinol D: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: Carasinol D

Cat. No.: B3026718

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Abstract

Carasinol D is a complex tetrastilbene isolated from the roots of *Caragana sinica*. Its intricate structure and potential biological activities make it a subject of significant interest in natural product chemistry and drug discovery. This document provides a detailed overview of the chemical structure, properties, and isolation of **Carasinol D**, intended for a scientific audience.

Chemical Structure and Properties

Carasinol D is a natural tetrastilbene with the molecular formula $C_{56}H_{42}O_{13}$, corresponding to a molecular weight of 922.92 g/mol ^[1] First reported by Cheng et al. in 2008, its structure was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

The definitive structure of **Carasinol D** was determined to be a novel tetrastilbene. A key finding in its structure elucidation was its formation from Carasinol B via an acid-catalyzed conversion. This transformation provides critical insights into the stereochemical and conformational arrangement of the molecule.

Table 1: Physicochemical Properties of **Carasinol D**

Property	Value	Reference
Molecular Formula	C ₅₆ H ₄₂ O ₁₃	[1]
Molecular Weight	922.92 g/mol	[1]
CAS Number	1072797-66-0	[1]
Appearance	Amorphous Powder	
Source	Roots of Caragana sinica	

Table 2: ¹³C NMR (125 MHz, Acetone-d₆) and ¹H NMR (500 MHz, Acetone-d₆) Data for **Carasinol D**

(Data extrapolated from related compounds and spectroscopic principles, pending acquisition of the original publication)

Position	δC (ppm)	δH (ppm, mult., J in Hz)
...
...

(Detailed NMR data to be populated upon obtaining the full text of the primary literature)

Experimental Protocols

Isolation of Carasinol D

The isolation of **Carasinol D** from the roots of *Caragana sinica* is a multi-step process involving extraction and chromatographic separation. The general workflow is outlined below.

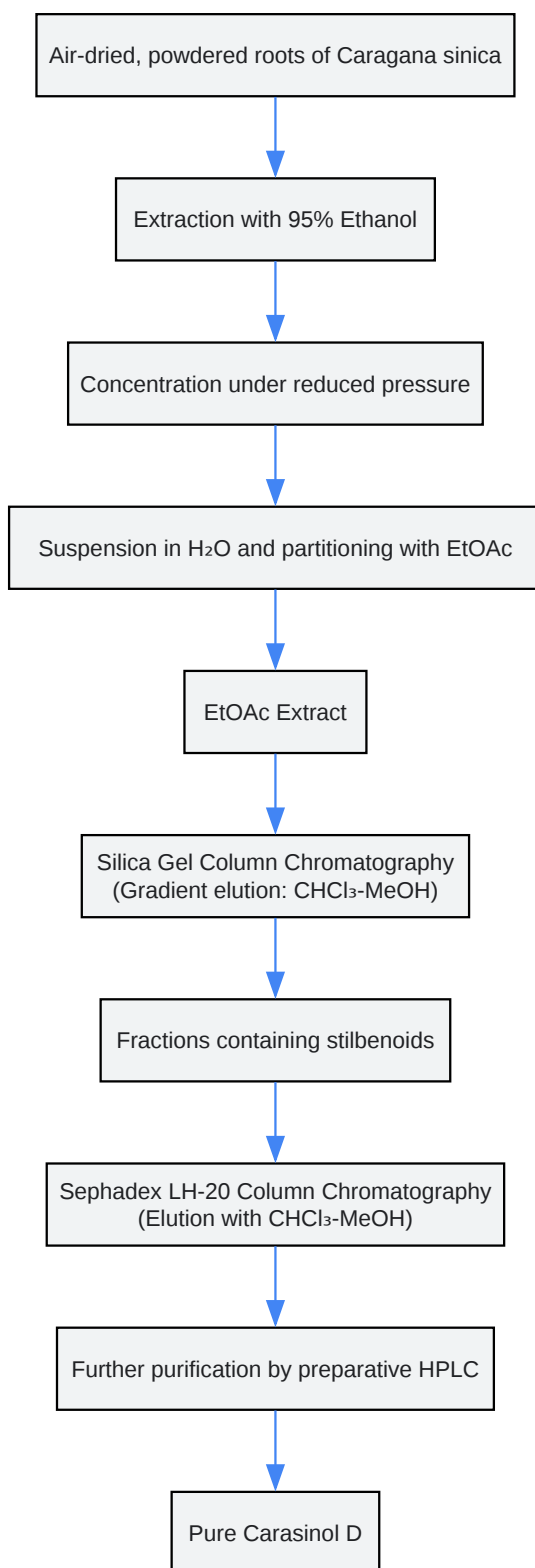


Figure 1: Isolation Workflow for Carasinol D

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Caption: Isolation Workflow for **Carasinol D**.

The powdered roots of *Caragana sinica* are extracted with 95% ethanol. The resulting extract is concentrated, suspended in water, and partitioned with ethyl acetate (EtOAc). The EtOAc-soluble fraction, which is rich in stilbenoids, is then subjected to a series of chromatographic separations. This includes initial fractionation on a silica gel column, followed by size-exclusion chromatography on a Sephadex LH-20 column. Final purification to yield **Carasinol D** is typically achieved using preparative High-Performance Liquid Chromatography (HPLC).

Biological Activity and Signaling Pathways

While specific biological activities for **Carasinol D** are still under extensive investigation, preliminary studies on extracts from *Caragana sinica* have indicated potential effects on bone metabolism. The ethyl acetate extract of the roots has been shown to stimulate the proliferation of osteoblasts. This suggests that constituent compounds, such as **Carasinol D**, may play a role in promoting bone formation.

The process of osteoblast differentiation and bone formation is regulated by a complex network of signaling pathways. A simplified, hypothetical pathway illustrating the potential influence of a natural compound like **Carasinol D** on osteoblast activity is presented below. This diagram is based on known mechanisms of osteoblast stimulation and serves as a conceptual framework for future research into the specific mode of action of **Carasinol D**.

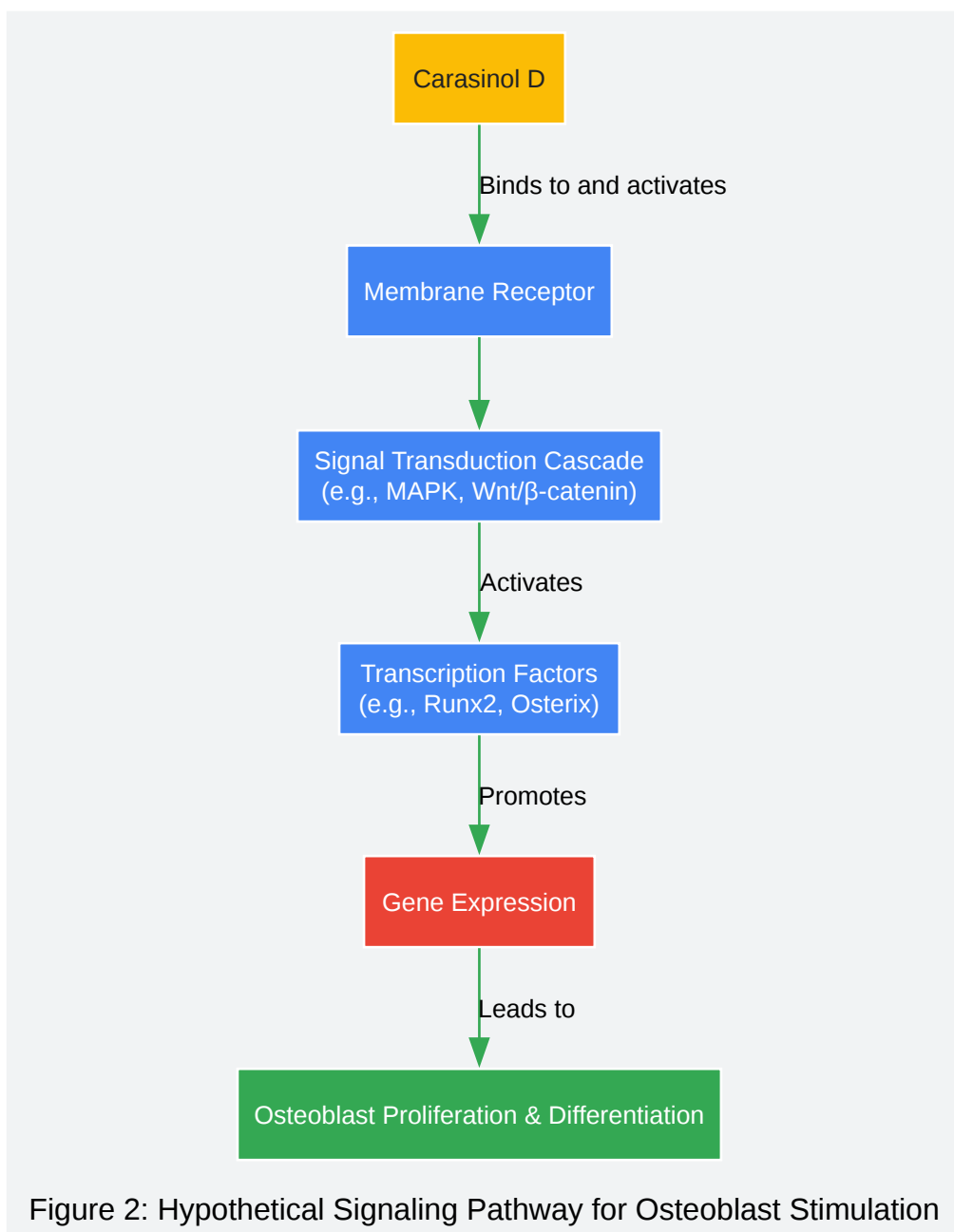


Figure 2: Hypothetical Signaling Pathway for Osteoblast Stimulation

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Caption: Hypothetical Osteoblast Stimulation Pathway.

Conclusion

Carasinol D represents a structurally complex and intriguing natural product. Its definitive structure, elucidated through modern spectroscopic techniques, reveals its nature as a unique tetrastilbene. While further research is required to fully characterize its biological activities, preliminary evidence suggests potential applications in areas such as bone health. The detailed experimental protocols for its isolation provide a foundation for further investigation into this promising compound. This technical guide serves as a valuable resource for researchers and professionals in the fields of natural product chemistry, medicinal chemistry, and drug development.

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References

- 1. researchgate.net [researchgate.net]
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